

# Barium Oxalate: A Comprehensive Technical Analysis of its Physicochemical Properties

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## Compound of Interest

Compound Name: *Barium oxalate*

Cat. No.: *B1583759*

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This technical guide provides an in-depth examination of the fundamental physicochemical properties of **barium oxalate** ( $\text{BaC}_2\text{O}_4$ ), a compound of significance in various chemical and pyrotechnic applications. This document outlines its molecular weight and density, supported by detailed experimental protocols for their determination.

## Core Physicochemical Data

The essential quantitative properties of **barium oxalate** are summarized below for immediate reference.

Property	Value	Units	Citations
Molecular Formula	C <sub>2</sub> BaO <sub>4</sub>	-	[1][2][3][4]
Molecular Weight	225.35	g/mol	[1][2][3][4]
Density	2.66	g/mL at 25°C	[1][3][5]
Alternate Density	2.658	g/cm <sup>3</sup>	[6]
Appearance	White odorless powder/crystals	-	[3][4][6]
Melting Point	400 (decomposes)	°C	[1][3][5]
Solubility in Water	Insoluble (0.093 g/L)	g/L	[4][6]

## Experimental Determination Protocols

Precise and reproducible experimental methods are critical for the validation of physicochemical data. The following sections provide detailed protocols for the determination of the molecular weight and density of **barium oxalate**.

### Molecular Weight Determination

The molecular weight of a pure compound like **barium oxalate** is most accurately determined through theoretical calculation based on its chemical formula and the atomic weights of its constituent elements. However, instrumental analysis can be used for verification.

#### 1. Theoretical Calculation:

The molecular weight is the sum of the atomic weights of all atoms in the molecule.[7]

- Formula: BaC<sub>2</sub>O<sub>4</sub>
- Atomic Mass of Barium (Ba): ~137.33 u
- Atomic Mass of Carbon (C): ~12.011 u
- Atomic Mass of Oxygen (O): ~15.999 u

- Calculation:  $(1 \times 137.33) + (2 \times 12.011) + (4 \times 15.999) = 225.349 \text{ g/mol}$

## 2. Instrumental Verification (Mass Spectrometry):

Mass spectrometry provides a precise measurement of the mass-to-charge ratio of ions, which can be used to determine the molecular weight.

- Sample Preparation: A dilute solution of **barium oxalate** is prepared in a suitable solvent. Given its poor water solubility, dilute nitric or hydrochloric acid may be used.[\[1\]](#)[\[2\]](#)
- Instrumentation: A high-resolution mass spectrometer is employed.
- Method: The sample is introduced into the ion source of the mass spectrometer. The resulting ions are separated based on their mass-to-charge ratio, and a spectrum is generated. The peak corresponding to the molecular ion of **barium oxalate** is identified to confirm its molecular weight.

## Density Determination

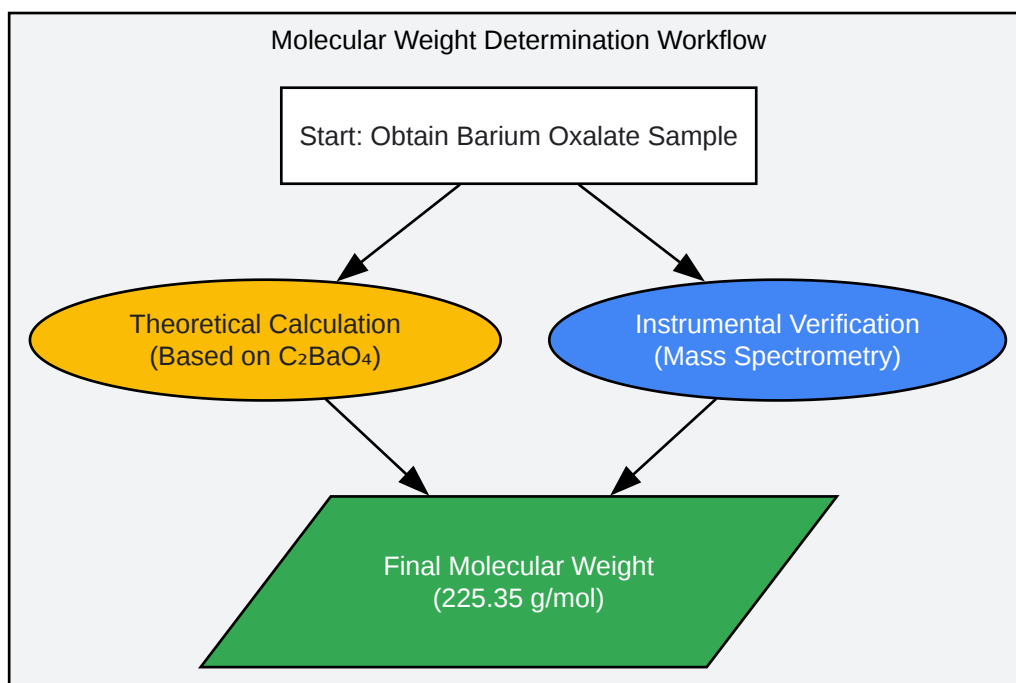
The density of a solid can be determined using the water displacement method, which relies on Archimedes' principle.[\[8\]](#)[\[9\]](#)

- Apparatus:
  - Analytical balance
  - Graduated cylinder (e.g., 100 mL)
  - Deionized water
  - Spatula
  - Weighing boat
- Procedure:
  - Accurately weigh a sample of dry **barium oxalate** powder using the analytical balance and record the mass (m).

- Fill the graduated cylinder with a known volume of deionized water ( $V_1$ ) and record the volume.
- Carefully add the weighed **barium oxalate** powder to the graduated cylinder, ensuring no material is lost.
- Gently agitate the cylinder to ensure the powder is fully submerged and any trapped air bubbles are released.
- Record the new volume of the water and **barium oxalate** mixture ( $V_2$ ).
- The volume of the **barium oxalate** sample ( $V$ ) is calculated as  $V = V_2 - V_1$ .
- The density ( $\rho$ ) is then calculated using the formula:  $\rho = m / V$ .
- Repeat the measurement multiple times to ensure accuracy and calculate the average density.

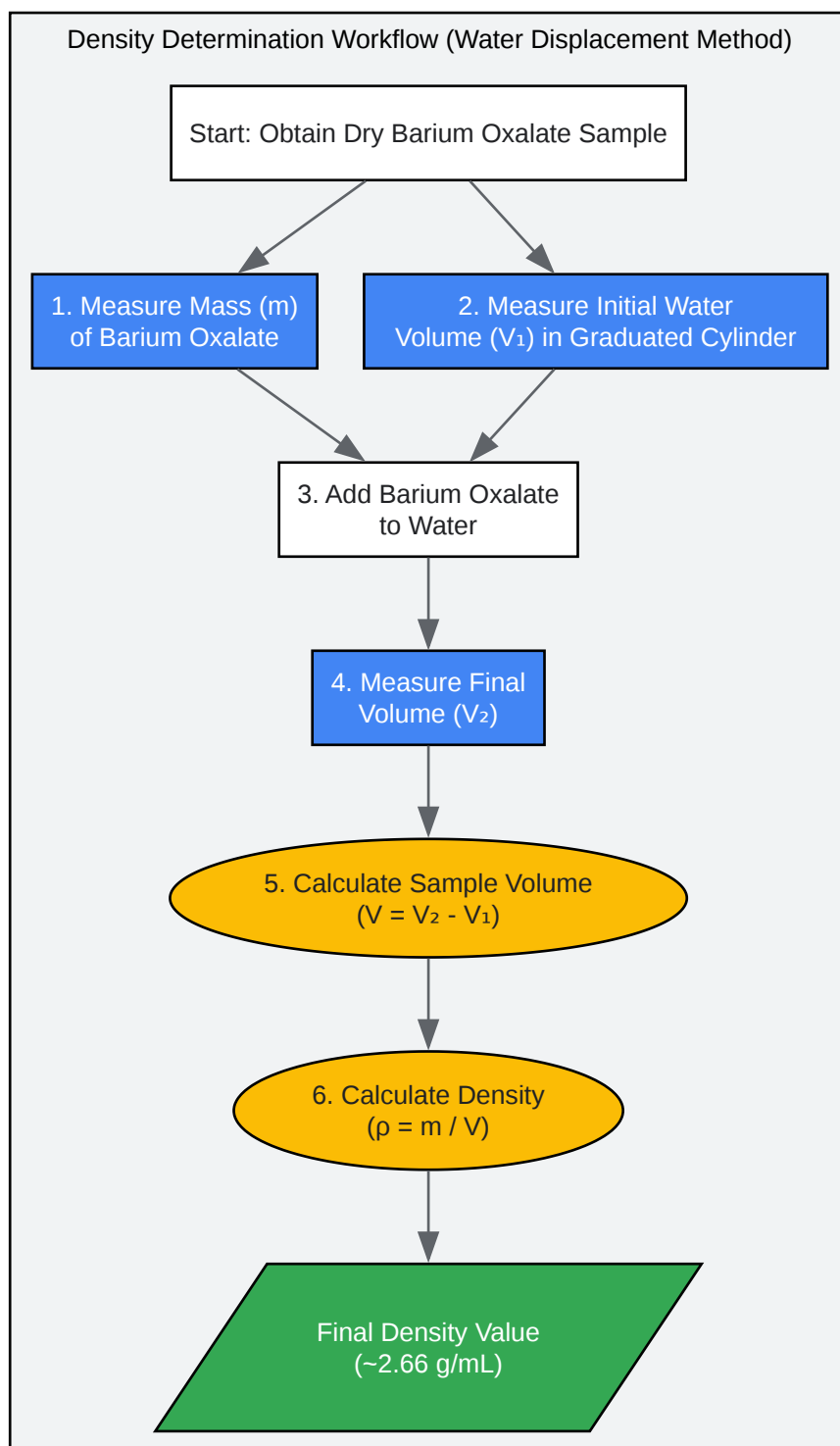
## Process Visualizations

To further elucidate the experimental and logical workflows, the following diagrams are provided.



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Caption: Workflow for determining the molecular weight of **barium oxalate**.



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Caption: Step-by-step workflow for the experimental determination of density.

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